

A Comprehensive Technical Guide to the Physical Properties of Triethyl Phosphite

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Compound of Interest

Compound Name: Triethyl phosphite

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Introduction

Triethyl phosphite ($\text{C}_6\text{H}_{15}\text{O}_3\text{P}$) is a colorless liquid with a characteristic pungent odor. It serves as a versatile reagent and ligand in organic and organometallic synthesis, finding applications in the development of pharmaceuticals, pesticides, and other fine chemicals. A thorough understanding of its physical properties is paramount for its safe handling, process optimization, and the successful design of synthetic routes. This technical guide provides an in-depth overview of the core physical properties of **triethyl phosphite**, complete with methodologies for their determination and a summary of quantitative data.

Core Physical Properties

The physical characteristics of **triethyl phosphite** are summarized in the tables below. These properties are crucial for a variety of applications, from predicting its behavior in different solvents to ensuring safe storage and handling conditions.

General and Molar Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₁₅ O ₃ P	[1][2]
Molecular Weight	166.16 g/mol	[1][3][4]
Appearance	Colorless liquid	[1][5]
Odor	Pungent, foul odor	[1]

Thermal Properties

Property	Value	Reference
Melting Point	-112 °C	[1][3][4]
Boiling Point	156 - 158 °C at 760 mmHg	[3][6]
Flash Point	54 °C (closed cup)	[6][7]
Autoignition Temperature	250 °C	[1][4]

Optical and Other Physical Properties

Property	Value	Reference
Density	0.969 g/mL at 25 °C	[8][9]
Refractive Index (n _D ²⁰)	1.413	[8][9]
Vapor Pressure	2.6 hPa at 20 °C	[6]
Surface Tension	24.26 mN/m at 20°C	[6]
Viscosity	0.746 mPa·s at 13°C; 0.657 mPa·s at 25°C	[6]

Solubility Profile

Solvent	Solubility	Reference
Water	Reacts and decomposes	[6]
Alcohol	Soluble	[1]
Ether	Soluble	[1]
Benzene	Soluble	[7]
Chloroform	Slightly Soluble	[4]
Dichloromethane	Slightly Soluble	[4]
Methanol	Slightly Soluble	[4]

Experimental Protocols

The determination of the physical properties of **triethyl phosphite** relies on established, standardized experimental methods. Below are detailed overviews of the methodologies typically employed for each key parameter.

Density Determination

The density of a liquid can be determined using a pycnometer or a digital density meter.

- Pycnometer Method:
 - A clean, dry pycnometer of a known volume is weighed empty.
 - The pycnometer is then filled with **triethyl phosphite**, ensuring no air bubbles are present.
 - The filled pycnometer is brought to a constant temperature (e.g., 25 °C) in a water bath.
 - The pycnometer is weighed again.
 - The density is calculated by dividing the mass of the **triethyl phosphite** by the known volume of the pycnometer.

Boiling Point Determination

The boiling point is determined by distillation or ebulliometry, often following methods like those described in OECD Guideline 103.

- Distillation Method:
 - A sample of **triethyl phosphite** is placed in a distillation flask.
 - The flask is heated, and the temperature of the vapor is monitored with a calibrated thermometer.
 - The boiling point is the temperature at which the liquid and vapor phases are in equilibrium at a given pressure. The temperature reading is corrected to standard atmospheric pressure.

Melting Point Determination

The melting point of **triethyl phosphite**, which is very low, is determined using a cryostat.

- Cryostat Method:
 - A sample of **triethyl phosphite** is placed in a capillary tube.
 - The capillary tube is placed in a cryostat with a controlled cooling and heating system.
 - The temperature is slowly lowered until the sample solidifies.
 - The sample is then slowly heated, and the temperature at which the solid melts is recorded as the melting point.

Refractive Index Measurement

The refractive index is measured using a refractometer, such as an Abbé refractometer.

- Abbé Refractometer Method:
 - A small drop of **triethyl phosphite** is placed on the prism of the refractometer.

- The prism is closed, and a light source is directed through the sample.
- The telescope of the refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered.
- The refractive index is read directly from the instrument's scale at a specified temperature (typically 20 °C).

Flash Point Determination

The flash point is determined using a closed-cup tester, such as the Pensky-Martens apparatus, following a standard method like ASTM D93.

- Pensky-Martens Closed-Cup Method (ASTM D93):
 - A specified volume of **triethyl phosphite** is placed in the test cup of the Pensky-Martens apparatus.
 - The sample is heated at a controlled rate while being stirred.
 - At regular temperature intervals, an ignition source is introduced into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the vapors ignite with a brief flash.

Autoignition Temperature Determination

The autoignition temperature is determined using a heated flask method, such as ASTM E659.

- ASTM E659 Method:
 - A small, measured amount of **triethyl phosphite** is injected into a heated, air-filled flask.
 - The temperature of the flask is varied, and the time to ignition is observed.
 - The autoignition temperature is the lowest temperature at which the sample will ignite spontaneously.

Vapor Pressure Measurement

Vapor pressure can be determined by various methods, including the static method or the ebulliometric method.

- Static Method:
 - A sample of **triethyl phosphite** is placed in a container connected to a pressure-measuring device (manometer).
 - The system is evacuated to remove air.
 - The container is placed in a constant-temperature bath.
 - The pressure of the vapor in equilibrium with the liquid is measured at different temperatures.

Surface Tension Measurement

Surface tension is commonly measured using the Du Noüy ring method or the pendant drop method.

- Du Noüy Ring Method:
 - A platinum ring is suspended from a tensiometer and brought into contact with the surface of the **triethyl phosphite**.
 - The force required to pull the ring from the surface is measured.
 - This force is then used to calculate the surface tension.

Viscosity Measurement

The viscosity of **triethyl phosphite** can be determined using a capillary viscometer or a rotational viscometer.

- Capillary Viscometer Method:

- The time it takes for a known volume of **triethyl phosphite** to flow through a capillary of known dimensions is measured.
- The kinematic viscosity is calculated from this flow time and the viscometer constant.
- The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid.

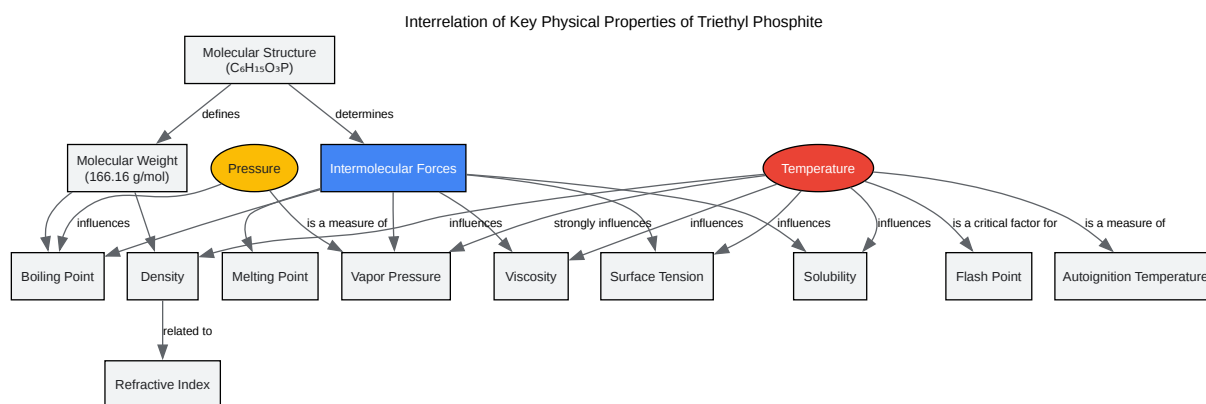
Solubility Determination

The solubility of **triethyl phosphite** in various solvents is determined by mixing a known amount of the solute with the solvent and observing the point of saturation.

- Equilibrium Method:
 - An excess of **triethyl phosphite** is added to a known volume of the solvent in a sealed container.
 - The mixture is agitated at a constant temperature until equilibrium is reached.
 - The concentration of **triethyl phosphite** in the solvent is then determined analytically (e.g., by chromatography) to establish its solubility. It is important to note that **triethyl phosphite** reacts with water, so its solubility in aqueous solutions is not a simple dissolution process.

Interrelation of Physical Properties

The physical properties of a substance are interconnected. For instance, vapor pressure is highly dependent on temperature, and density is also temperature-dependent. Understanding these relationships is crucial for predicting the behavior of **triethyl phosphite** under different process conditions.



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Caption: Logical relationships between the physical properties of **triethyl phosphite**.

Conclusion

This technical guide provides a comprehensive summary of the key physical properties of **triethyl phosphite**, essential for professionals in research, development, and drug discovery. The tabulated data offers a quick reference, while the detailed experimental protocols provide insight into the rigorous methods required for accurate characterization. The interrelation of these properties, as visualized in the provided diagram, underscores the importance of a holistic understanding of this compound's physical behavior for its effective and safe utilization in scientific endeavors.

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References

- 1. Triethyl phosphite | C₆H₁₅O₃P | CID 31215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Triethyl phosphite [webbook.nist.gov]
- 3. Triethyl phosphite, 98%, Thermo Scientific Chemicals 100 mL | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. 122-52-1 CAS MSDS (Triethyl phosphite) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Triethyl phosphite - Wikipedia [en.wikipedia.org]
- 6. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 7. Buy Triethyl phosphite (EVT-313048) | 122-52-1 [evitachem.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. triethyl phosphite [stenutz.eu]
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